

# Proper Disposal Procedures for 5-Bromo-7-iodo-1H-indole

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## Compound of Interest

Compound Name: 5-Bromo-7-iodo-1H-indole

Cat. No.: B055206

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For Researchers, Scientists, and Drug Development Professionals: A Guide to Safe Handling and Disposal

The following guide provides essential safety and logistical information for the proper disposal of **5-Bromo-7-iodo-1H-indole** (CAS No. 123020-20-2). While a specific Safety Data Sheet (SDS) with comprehensive disposal instructions for this compound is not readily available, its classification as a halogenated organic compound dictates that it must be handled according to established protocols for hazardous chemical waste. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

## Hazard Profile and Safety Precautions

Based on data for structurally similar halogenated indoles, **5-Bromo-7-iodo-1H-indole** should be handled as a hazardous substance. Potential hazards include being harmful if swallowed, toxic in contact with skin, causing serious eye irritation, and being very toxic to aquatic life.<sup>[1]</sup> Therefore, stringent safety measures are required during handling and disposal.

Required Personal Protective Equipment (PPE): Before handling or disposing of **5-Bromo-7-iodo-1H-indole**, the following personal protective equipment must be worn:

- Eye Protection: Chemical safety goggles or a face shield.<sup>[1][2][3]</sup>
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber. Gloves must be inspected before use and disposed of properly after.<sup>[2][4]</sup>

- Respiratory Protection: In case of dust formation or inadequate ventilation, a NIOSH/MSHA-approved respirator (e.g., N95 dust mask) is recommended.[\[2\]](#)[\[5\]](#)
- Protective Clothing: A lab coat or other protective clothing is necessary to prevent skin contact.[\[1\]](#)[\[2\]](#)

## Quantitative Data Summary

Property	Value	Reference
CAS Number	123020-20-2	<a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>5</sub> BrIN	<a href="#">[3]</a>
Molecular Weight	321.94 g/mol	<a href="#">[3]</a>
Appearance	Solid (Assumed)	N/A
Potential GHS Hazard Statements	H302: Harmful if swallowed H311: Toxic in contact with skin H319: Causes serious eye irritation H400: Very toxic to aquatic life	<a href="#">[1]</a>

## Operational Protocol: Step-by-Step Disposal

Disposal of **5-Bromo-7-iodo-1H-indole** and materials contaminated with it must be managed through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste contractor. Do not dispose of this chemical down the drain or in regular trash.  
[\[2\]](#)[\[6\]](#)[\[7\]](#)

### Step 1: Waste Segregation

- As a brominated and iodinated organic compound, **5-Bromo-7-iodo-1H-indole** must be segregated as halogenated organic waste.[\[8\]](#)[\[9\]](#)
- Do not mix this waste with non-halogenated organic waste, as this will complicate and increase the cost of disposal.[\[10\]](#)

### Step 2: Container Selection and Labeling

- Select a designated, compatible, and leak-proof waste container with a secure, tight-fitting lid.[\[4\]](#)[\[8\]](#)[\[11\]](#)
- The container must be clearly labeled before the first addition of waste.[\[8\]](#)
- The label must include the words "Hazardous Waste," "Halogenated Organic Waste," and the full chemical name: "**5-Bromo-7-iodo-1H-indole**." Do not use abbreviations.[\[8\]](#)

### Step 3: Waste Collection

- Carefully transfer waste quantities of **5-Bromo-7-iodo-1H-indole** into the designated waste container.
- Also collect any contaminated materials, such as weighing paper, gloves, and absorbent pads, in the same container.[\[2\]](#)
- Avoid creating dust during transfer.[\[4\]](#)
- Keep the waste container closed at all times except when actively adding waste.[\[8\]](#)[\[11\]](#)

### Step 4: Storage

- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials like strong oxidizing agents and strong acids.[\[6\]](#)[\[12\]](#)
- The storage location should be a designated satellite accumulation area or a main hazardous waste storage area.

### Step 5: Final Disposal

- Once the container is ready for pickup (typically when 90% full), arrange for its collection by your institution's EHS department or a licensed professional waste disposal service.[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[11\]](#)
- The material will likely be disposed of by controlled incineration at a licensed chemical destruction plant.[\[6\]](#)

## Emergency Protocol: Accidental Spill Response

In the event of a spill, immediate and appropriate action is crucial to prevent exposure and environmental contamination.

- Evacuate and Ventilate: Evacuate all non-essential personnel from the immediate area and ensure adequate ventilation.[2]
- Control Hazards: Remove all sources of ignition.[6]
- Containment: Prevent the spill from spreading or entering drains.[4][6][13] Cover drains if necessary.[1]
- Cleanup:
  - For a solid spill, carefully sweep or scoop the material to avoid creating dust and place it into the labeled halogenated waste container.[4]
  - Use absorbent pads for spills involving solutions.[8]
- Decontamination: Clean the spill area thoroughly.
- Disposal: All cleanup materials must be placed in the hazardous waste container for proper disposal.[4][8]

## Disposal Workflow Visualization

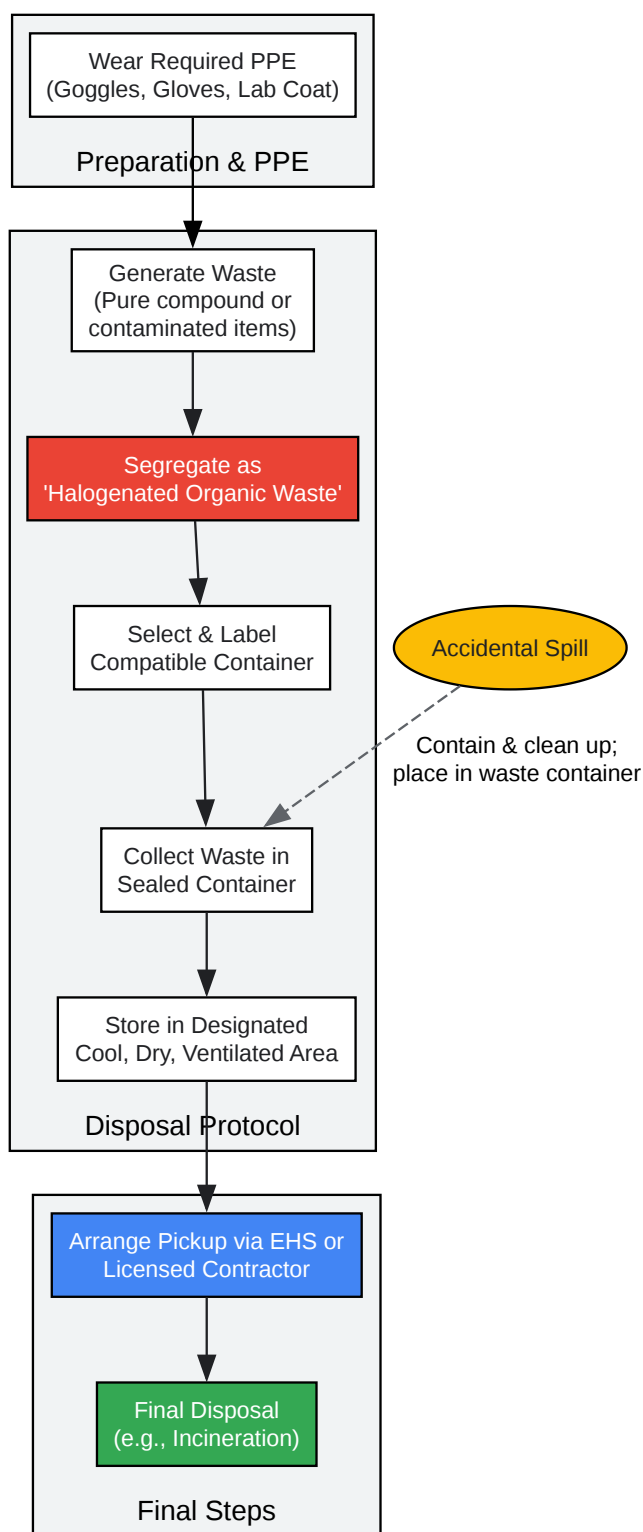


Figure 1. Disposal Workflow for 5-Bromo-7-iodo-1H-indole

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Caption: Step-by-step process for the proper disposal of **5-Bromo-7-iodo-1H-indole**.

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